

BCR-ABL kinase-IN-3 structural modifications for increased potency

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Compound Focus: BCR-ABL kinase-IN-3 (dihydrochloride)

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Information on Broader BCR-ABL Inhibitor Design

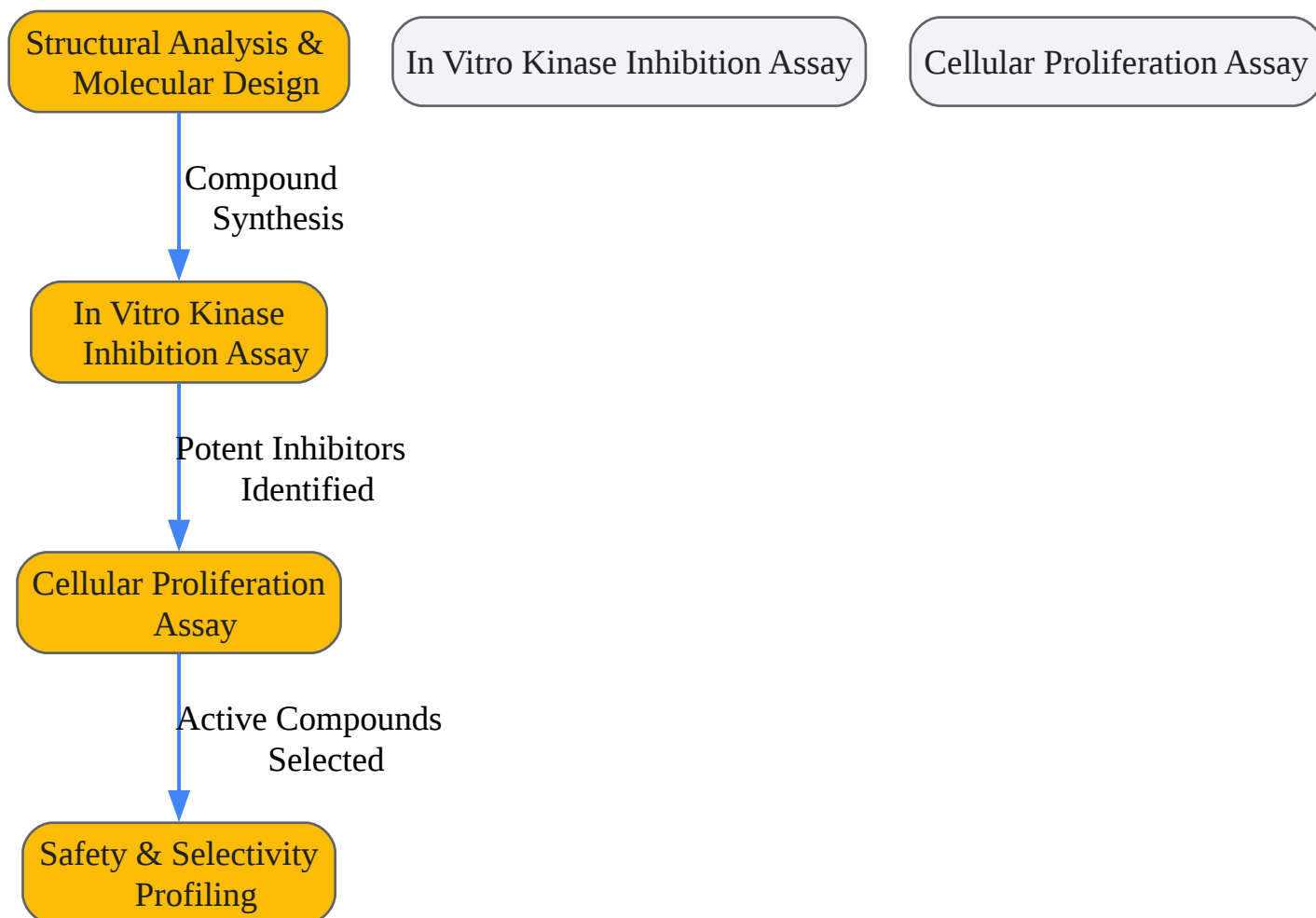
While data on your specific compound is unavailable, the search yielded rich information on general strategies for increasing the potency of BCR-ABL inhibitors, which you can use as a foundational reference.

The table below summarizes key structural considerations and objectives based on research into novel BCR-ABL inhibitors [1].

Design Objective	Key Structural Considerations	Purpose & Mechanistic Insight
Overcoming T315I Mutation	Incorporate a linear, rigid linker (e.g., ethynyl moiety) to skirt the bulky isoleucine side chain [1].	Avoids steric clash with Ile315; allows inhibitor to access the ATP-binding pocket [1].
Maintaining Critical H-Bond	Optimize the core heterocycle (e.g., imidazo[1,2-b]pyridazine) to preserve hydrogen bonding with Met318 in the hinge region [1].	Crucial for maintaining high affinity against both native and T315I mutant BCR-ABL [1].
Improving Cardiac Safety	Systematic modification of core structures responsible for hydrogen bonding to mitigate off-target kinase inhibition [1].	Aims to reduce cardiotoxicity linked with concurrent inhibition of kinases vital for cardiovascular function [1].

General Experimental Workflow for Inhibitor Validation

For your troubleshooting guides, you can outline a standard workflow used to validate new BCR-ABL inhibitors. The diagram below summarizes a multi-step process that integrates computational and experimental methods, as reflected in recent studies [1] [2] [3].



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References

1. Designing Novel BCR-ABL Inhibitors for Chronic Myeloid ... [pmc.ncbi.nlm.nih.gov]
2. A combined computational and experimental strategy ... [pmc.ncbi.nlm.nih.gov]
3. Identification of potential Abl kinase inhibitors using virtual ... [sciencedirect.com]

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